

Safe Disposal of Fmoc-Tyr(OtBu)-OH: A Procedural Guide

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Compound of Interest

Compound Name: Fmoc-Tyr-OtBu

Cat. No.: B2620963

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For researchers and drug development professionals, the integrity of scientific discovery is intrinsically linked to a commitment to safety and environmental stewardship. The proper disposal of chemical reagents, such as Fmoc-Tyr(OtBu)-OH (N- α -Fmoc-O-tert-butyl-L-tyrosine), is a critical component of laboratory best practices. This guide provides a comprehensive, step-by-step procedure for the safe and compliant disposal of Fmoc-Tyr(OtBu)-OH, ensuring the protection of laboratory personnel and the surrounding environment.

Hazard Profile and Safety Precautions

Fmoc-Tyr(OtBu)-OH is a white to off-white crystalline powder commonly used in solid-phase peptide synthesis.^{[1][2]} While not classified as acutely toxic, it is a combustible solid that can cause skin, eye, and respiratory irritation.^{[2][3]} Therefore, it must be handled with appropriate care and disposed of as chemical waste in accordance with institutional and local regulations.^[3]

Before initiating any disposal procedures, it is imperative to wear the appropriate Personal Protective Equipment (PPE) to minimize exposure.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[3]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves.[3]
Body Protection	A laboratory coat or chemical-resistant apron.[3]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) if there is a risk of generating dust.[3][4]

Quantitative Data Summary

Property	Value
Chemical Formula	C28H29NO5[5]
Molecular Weight	459.5 g/mol [5]
Appearance	White to off-white solid/crystalline powder[1]
Melting Point	150-156 °C[1][4]
Solubility	Insoluble in water; soluble in ethyl acetate, methanol, and DMF.[1]
Storage Temperature	2-8°C[1]

Step-by-Step Disposal Protocol

The fundamental principle for the disposal of Fmoc-Tyr(OtBu)-OH is to treat it as a hazardous chemical waste. It should never be disposed of down the drain or in regular solid waste streams.[3]

- Waste Collection:
 - All solid waste containing Fmoc-Tyr(OtBu)-OH, including residual powder, empty containers, and contaminated consumables (e.g., weigh boats, spatulas), must be collected in a designated hazardous waste container.[2][3]

- Container Requirements:
 - The waste container must be chemically compatible with the compound, such as high-density polyethylene (HDPE).[3]
 - It must have a secure, tightly sealed lid to prevent spills and the release of dust.[3]
- Labeling:
 - The waste container must be clearly labeled with the following information:
 - The words "Hazardous Waste".
 - The full chemical name: "Fmoc-Tyr(tBu)-OH".[3]
 - The associated hazards (e.g., "Irritant," "Combustible Solid").
 - The date of accumulation.
- Storage:
 - The sealed and labeled waste container should be stored in a designated hazardous waste accumulation area within the laboratory.[3]
 - This area should be cool, dry, and away from sources of ignition.[5] The recommended storage temperature for the pure chemical is between 2-8°C.[3]
- Final Disposal:
 - Arrange for the collection and final disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3] Waste disposal must be in accordance with all federal, state, and local environmental control regulations.[5][6]

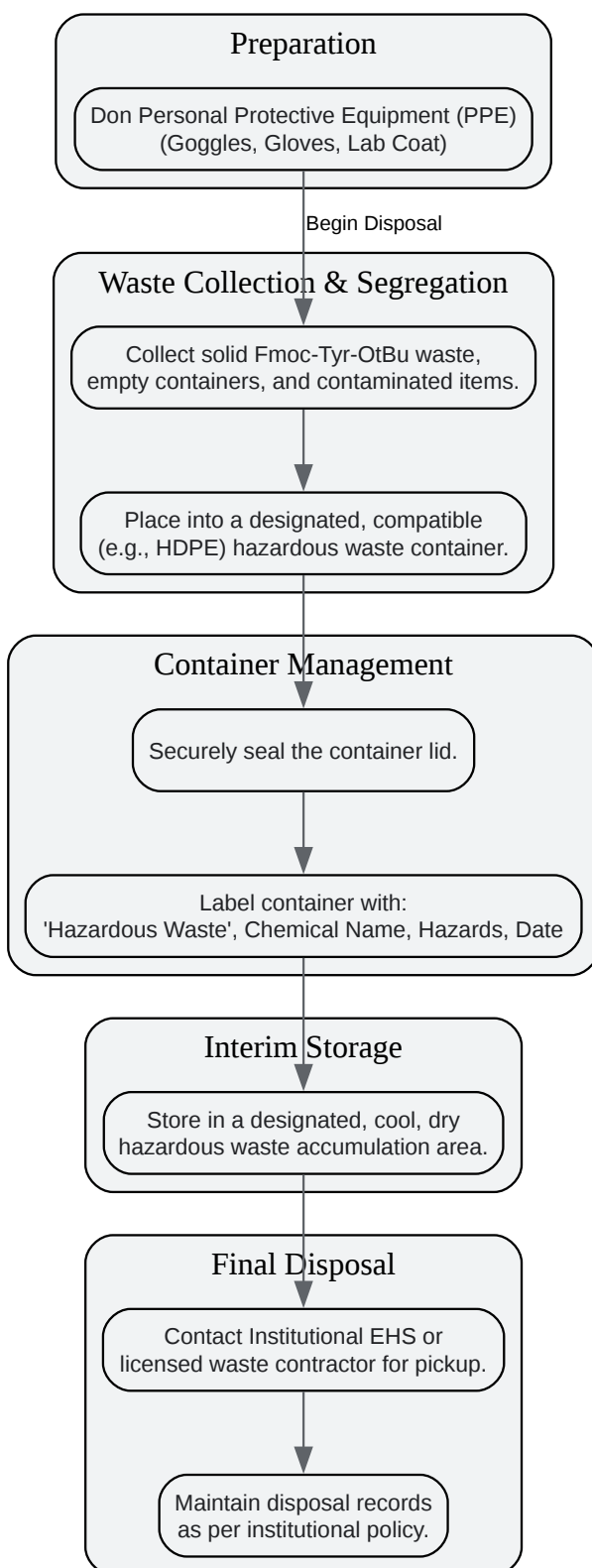
Disposal of Contaminated Materials

- Spills: For small spills, use appropriate tools to place the spilled material into a convenient waste disposal container.[1][5] For large spills, use a shovel for the same purpose.[1][5]

Avoid generating dust during cleanup.[1]

- Personal Protective Equipment (PPE): Used gloves, lab coats, and other contaminated materials should be placed in a sealed bag or container and disposed of as hazardous waste.[2]

Experimental Workflow for Disposal



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Caption: Disposal workflow for Fmoc-Tyr(OtBu)-OH.

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